

Comprehensive Characterization of 1-(3-Cyanopropyl)piperazine: A Multi-Technique Approach

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Compound of Interest

Compound Name: 1-(3-Cyanopropyl)piperazine

CAS No.: 5623-94-9

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Abstract

This guide provides a detailed framework of analytical methodologies for the comprehensive characterization of **1-(3-Cyanopropyl)piperazine**. As a key intermediate in pharmaceutical synthesis, its structural integrity, purity, and stability are paramount. This document outlines the application of spectroscopic, chromatographic, and thermal analysis techniques, offering both theoretical justifications and practical, step-by-step protocols. The methodologies are designed to be self-validating, ensuring robust and reliable results for quality control, research, and development purposes.

Introduction: The Importance of Rigorous Analysis

1-(3-Cyanopropyl)piperazine is a bifunctional organic compound featuring a piperazine ring and a nitrile group. This unique structure makes it a versatile building block in the synthesis of active pharmaceutical ingredients (APIs). The piperazine moiety is a common scaffold in numerous drugs, imparting favorable pharmacokinetic properties, while the cyanopropyl group offers a reactive handle for further chemical modification.

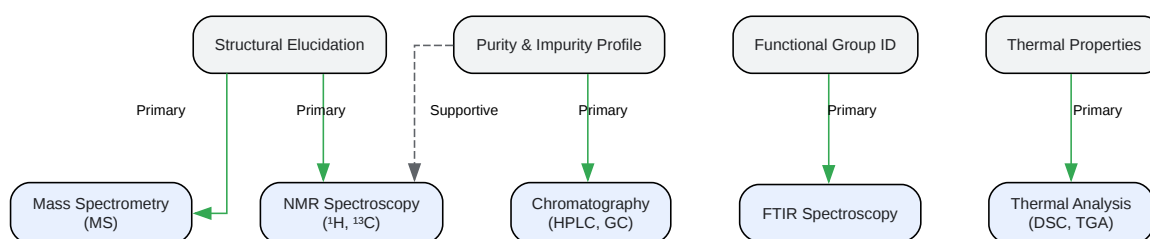
Given its role as a critical precursor, a thorough analytical characterization is essential to:

- **Confirm Chemical Identity and Structure:** Unambiguously verify that the correct molecule has been synthesized.
- **Quantify Purity:** Detect and quantify any process-related impurities, starting materials, or by-products.
- **Assess Stability:** Understand its thermal properties to ensure safe handling, storage, and downstream processing.

This guide provides an integrated analytical workflow, explaining the causality behind the selection of each technique and its associated experimental parameters.

Integrated Analytical Workflow

A multi-faceted approach is required for full characterization. The relationship between different analytical goals and the appropriate techniques is illustrated below. This workflow ensures that all critical quality attributes of the compound are assessed.



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Caption: Logical flow from analytical goals to technique selection.

Spectroscopic Methods for Structural Elucidation

Spectroscopic techniques probe the molecular structure at an atomic level, providing definitive evidence of chemical identity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. Both ^1H and ^{13}C NMR are essential.

- Expertise & Rationale: For piperazine derivatives, dynamic NMR effects can sometimes be observed due to the chair-chair interconversion of the ring and restricted rotation around amide bonds if present.^[1] For **1-(3-Cyanopropyl)piperazine**, the spectra are expected to be straightforward at room temperature. Deuterated chloroform (CDCl_3) or dimethyl sulfoxide (DMSO-d_6) are common solvents. DMSO-d_6 is particularly useful for compounds with exchangeable protons (like the N-H proton on the piperazine ring) as it can help in their observation.

Expected ^1H NMR Chemical Shifts (δ , ppm): The chemical environment of each proton determines its resonance frequency.

Protons	Expected Shift (ppm)	Multiplicity	Rationale
Piperazine NH	1.5 - 3.0	Broad Singlet	Exchangeable proton, shift is concentration and solvent dependent.
Piperazine CH ₂ (adjacent to NH)	~2.8 - 3.0	Triplet (or Multiplet)	Deshielded by adjacent nitrogen.
Piperazine CH ₂ (adjacent to N-propyl)	~2.4 - 2.6	Triplet (or Multiplet)	Deshielded by adjacent nitrogen.
N-CH ₂ -CH ₂ -CN	~2.5	Triplet	Adjacent to nitrogen and methylene group.
N-CH ₂ -CH ₂ -CN	~1.8	Quintet (or Multiplet)	Methylene group shielded by alkyl chain.
N-CH ₂ -CH ₂ -CH ₂ -CN	~2.4	Triplet	Deshielded by the electron-withdrawing nitrile group.

Expected ¹³C NMR Chemical Shifts (δ, ppm): Provides information on the carbon skeleton.

Carbon	Expected Shift (ppm)	Rationale
C≡N	~119	Characteristic shift for a nitrile carbon.[2]
Piperazine CH ₂ (adjacent to NH)	~46	Typical for a secondary amine environment.
Piperazine CH ₂ (adjacent to N-propyl)	~53	Deshielded relative to the other piperazine carbons.
N-CH ₂ -CH ₂ -CN	~56	Carbon adjacent to nitrogen.
N-CH ₂ -CH ₂ -CN	~25	Standard aliphatic carbon.
N-CH ₂ -CH ₂ -CH ₂ -CN	~16	Aliphatic carbon adjacent to the nitrile group.

Mass Spectrometry (MS)

MS provides the molecular weight of the compound and offers structural clues through its fragmentation pattern. Electrospray ionization (ESI) is the preferred method due to the polar and basic nature of the piperazine moiety.

- **Expertise & Rationale:** In positive ion mode ESI (+ESI), the molecule will readily protonate at one of the nitrogen atoms. The expected parent ion will be the protonated molecule $[M+H]^+$. Fragmentation will likely occur at the C-C bonds of the propyl chain and via ring opening of the piperazine. Gas Chromatography-Mass Spectrometry (GC-MS) is also a viable technique.[3][4]

Expected Ions:

- **Parent Ion $[M+H]^+$:** $C_8H_{15}N_3 + H^+ = 154.13 \text{ m/z}$
- **Key Fragments:** Fragmentation of the piperazine ring and loss of the cyanopropyl side chain are common pathways for related molecules.[5] A significant fragment corresponding to the protonated piperazine ring ($m/z \text{ } 87.1$) may be observed.[6]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is a rapid and non-destructive technique used to identify the functional groups present in a molecule based on their characteristic vibrations.

- **Expertise & Rationale:** The key functional groups to identify are the secondary amine (N-H), the aliphatic C-H bonds, the C-N bonds, and the distinctive nitrile group (C≡N). The spectrum for piperazine itself shows characteristic N-H and C-N stretches.^[7]

Expected Characteristic Absorption Bands:

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Rationale
N-H Stretch (secondary amine)	3200 - 3400	Medium, Broad	Characteristic of the N-H bond in the piperazine ring.
C-H Stretch (aliphatic)	2800 - 3000	Strong	From CH ₂ groups in the ring and side chain. ^[8]
C≡N Stretch (nitrile)	2240 - 2260	Medium, Sharp	Highly characteristic and confirmatory for the nitrile group.
C-N Stretch	1020 - 1250	Medium	Associated with the amine C-N bonds. ^[8]

Chromatographic Methods for Purity Assessment

Chromatography separates the target compound from any impurities, allowing for accurate purity determination.

High-Performance Liquid Chromatography (HPLC)

HPLC is the gold standard for pharmaceutical purity analysis. Due to the polar nature of **1-(3-Cyanopropyl)piperazine**, a hydrophilic interaction chromatography (HILIC) method is highly effective.^[9] A reversed-phase (RP-HPLC) method can also be developed, often requiring an ion-pairing agent for better peak shape.

- **Expertise & Rationale:** A HILIC method on a cyanopropyl (CN) stationary phase provides excellent retention and peak shape for polar, basic compounds like piperazine derivatives.[9] The mobile phase typically consists of a high percentage of organic solvent (like acetonitrile) with a small amount of aqueous buffer. Detection can be achieved using a UV detector at a low wavelength (~210 nm) due to the lack of a strong chromophore, or more universally with an Evaporative Light Scattering Detector (ELSD) or a Charged Aerosol Detector (CAD).[9] For trace-level analysis, coupling to a mass spectrometer (LC-MS) is ideal.[10]

Typical HILIC-ELSD Conditions:

Parameter	Recommended Setting	Rationale
Column	Cyanopropyl (CN), 150 x 4.6 mm, 3.5 µm	HILIC mode provides good retention for polar analytes.[9]
Mobile Phase	A: 10 mM Ammonium Formate, pH 3.5B: Acetonitrile	Buffered aqueous phase for reproducibility; ACN is the strong solvent.
Gradient	95% B to 80% B over 10 min	Gradient elution ensures separation of impurities with varying polarities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 °C	Controlled temperature for reproducible retention times.
Detector	ELSD (Drift Tube: 50°C, Nebulizer: N ₂)	Universal detection, independent of optical properties.
Injection Vol.	10 µL	Standard volume to avoid peak distortion.

Gas Chromatography (GC)

GC is an alternative for assessing purity, especially for volatile impurities. The compound's polarity and boiling point make it suitable for GC analysis, often on a polar column.

- **Expertise & Rationale:** A polar capillary column, such as one with a polyethylene glycol (WAX) or a modified polysiloxane stationary phase, is required to achieve good peak shape for this amine-containing compound. The high-boiling nature necessitates a temperature-programmed oven. Detection is typically done with a Flame Ionization Detector (FID), which offers excellent sensitivity for organic compounds. GC-MS can be used for peak identification.[\[11\]](#)

Typical GC-FID Conditions:

Parameter	Recommended Setting	Rationale
Column	DB-WAX or equivalent, 30 m x 0.25 mm, 0.25 µm	Polar phase for good interaction with the analyte.
Carrier Gas	Helium or Hydrogen	Standard carrier gases for GC.
Inlet Temp.	250 °C	Ensures complete volatilization of the sample.
Oven Program	100°C (hold 1 min), ramp to 240°C at 15°C/min	Separates compounds based on boiling point and column interaction.
Detector	FID at 260 °C	Robust and sensitive universal detector for hydrocarbons.
Injection	1 µL, Split (e.g., 50:1)	Split injection prevents column overloading.

Thermal Analysis

Thermal analysis provides information on melting point, polymorphic transitions, and decomposition temperature, which are critical for handling and stability assessment.

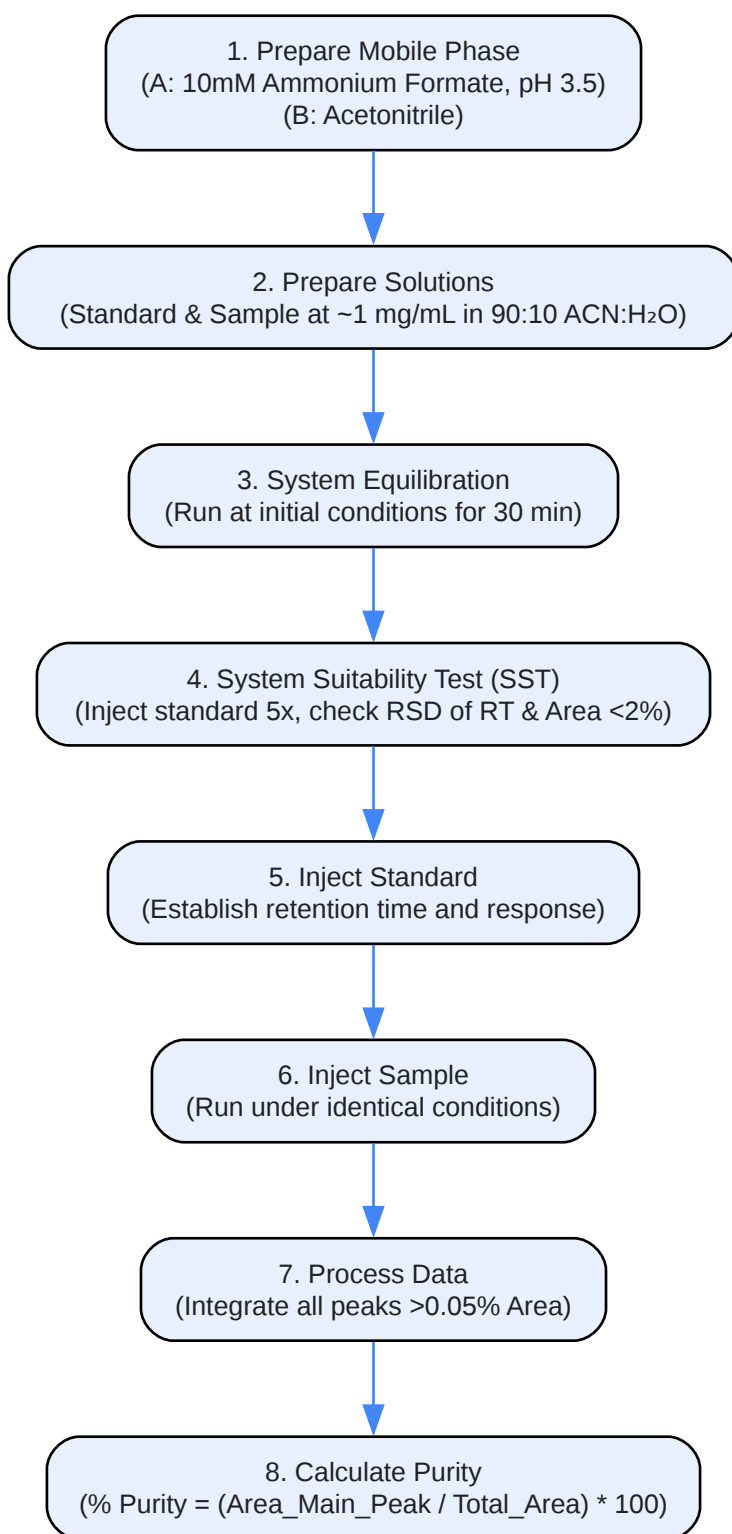
- **Expertise & Rationale:** Differential Scanning Calorimetry (DSC) measures the heat flow into or out of a sample as a function of temperature, allowing for the precise determination of the melting point and detection of any phase transitions. Thermogravimetric Analysis (TGA) measures the change in mass as a function of temperature, identifying the onset of thermal decomposition. Studies on piperazine show its thermal degradation is well-defined.[\[12\]](#)

Expected Results:

- DSC: A sharp endotherm corresponding to the melting point of the pure substance. The presence of impurities would typically broaden the peak and lower the melting point.
- TGA: A stable baseline until the onset of decomposition, followed by a sharp drop in mass. The analysis should be run under an inert atmosphere (e.g., Nitrogen) to measure thermal decomposition without oxidation.

Detailed Experimental Protocols

Protocol 1: HPLC Purity Determination (HILIC Method)



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Caption: Workflow for HPLC Purity Analysis.

Step-by-Step Methodology:

- Mobile Phase Preparation: a. Mobile Phase A: Accurately weigh and dissolve ammonium formate in HPLC-grade water to a concentration of 10 mM. Adjust pH to 3.5 with formic acid. Filter through a 0.22 µm membrane filter. b. Mobile Phase B: HPLC-grade Acetonitrile.
- Standard Solution Preparation: Accurately weigh ~10 mg of **1-(3-Cyanopropyl)piperazine** reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with a mixture of 90:10 (v/v) Acetonitrile:Water.
- Sample Solution Preparation: Prepare the sample to be tested in the same manner as the standard solution.
- Instrument Setup and Equilibration: Set up the HPLC system according to the conditions in the table above. Equilibrate the column with the initial mobile phase composition (95% B) for at least 30 minutes or until a stable baseline is achieved.
- System Suitability: Inject the standard solution five times. The relative standard deviation (RSD) for the retention time and peak area of the main peak should be ≤ 2.0%.
- Analysis: Inject a blank (diluent), followed by the standard solution, and then the sample solution.
- Data Processing: Integrate all peaks in the sample chromatogram with an area percentage greater than 0.05%.
- Calculation: Determine the purity by the area percent method:
 - % Purity = (Area of the main peak / Total area of all peaks) × 100

Protocol 2: NMR Structural Confirmation

- Sample Preparation: Accurately weigh 5-10 mg of the sample into a clean, dry NMR tube.
- Solvent Addition: Add approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆). If using CDCl₃, a drop of D₂O can be added for a "D₂O shake" to identify the exchangeable N-H proton.

- Acquisition: a. Tune and shim the spectrometer for optimal magnetic field homogeneity. b. Acquire a ^1H NMR spectrum with sufficient scans to achieve a good signal-to-noise ratio (typically 8-16 scans). c. Acquire a broadband proton-decoupled ^{13}C NMR spectrum (typically requires several hundred to a few thousand scans).
- Data Processing: a. Apply Fourier transform, phase correction, and baseline correction to the acquired data. b. Calibrate the ^1H spectrum to the residual solvent peak (e.g., CHCl_3 at 7.26 ppm or DMSO at 2.50 ppm). Calibrate the ^{13}C spectrum accordingly (e.g., CDCl_3 at 77.16 ppm or DMSO- d_6 at 39.52 ppm).
- Interpretation: Assign all peaks in both spectra and compare the chemical shifts, multiplicities, and integrations to the expected structure.

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